

comparative analysis of poly(bisphenol A carbonate) and other engineering plastics

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Compound of Interest

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A Comparative Analysis of Poly(bisphenol A carbonate) and Other Engineering Plastics

This guide provides a detailed comparative analysis of **poly(bisphenol A carbonate)** (PC) against other leading engineering plastics, including Acrylonitrile Butadiene Styrene (ABS), Polybutylene Terephthalate (PBT), and Polyether Ether Ketone (PEEK). The information herein is intended for researchers, scientists, and drug development professionals, offering objective performance comparisons supported by experimental data and standardized testing protocols.

Introduction to Engineering Plastics

Engineering plastics are a category of polymeric materials that offer superior mechanical and thermal properties in a wide range of conditions compared to commodity plastics.^[1] These materials are often used in applications that require high performance, such as in automotive, aerospace, electronics, and medical devices.^{[2][3]} This guide focuses on Polycarbonate, a versatile and widely used engineering plastic, and compares it with other notable examples to aid in material selection for demanding applications.

Quantitative Performance Data

The selection of an appropriate engineering plastic is heavily reliant on its specific performance characteristics. The following tables summarize the key mechanical and thermal properties of Polycarbonate (PC), Acrylonitrile Butadiene Styrene (ABS), Polybutylene Terephthalate (PBT),

and Polyether Ether Ketone (PEEK). Data is presented based on standardized testing methods to ensure comparability.

Mechanical Properties

Property	Test Method	Polycarbonate (PC)	ABS	PBT (30% Glass Filled)	PEEK
Tensile Strength (MPa)	ASTM D638 / ISO 527	60 - 72[4][5]	38.7 - 47[6][7]	130[8]	95 - 116[2][9]
Tensile Modulus (GPa)	ASTM D638 / ISO 527	2.2 - 2.4[4][5]	1.9 - 2.45[6][7]	9.8[8]	3.3 - 4.2[9][10]
Tensile Elongation at Break (%)	ASTM D638 / ISO 527	80 - 120[4]	9.6 - 50[7][11]	2.5[8]	15 - 40[9]
Notched Izod Impact (J/m)	ASTM D256 / ISO 180	600 - 850[12]	200 - 210[6][11]	85[8]	85[10]

Thermal Properties

Property	Test Method	Polycarbonate (PC)	ABS	PBT (30% Glass Filled)	PEEK
Heat Deflection Temperature at 1.8 MPa (°C)	ASTM D648 / ISO 75	127 - 132[12] [13]	82 - 90[6][11]	210[14]	152 - 160[15]
Maximum Continuous Service Temperature (°C)	-	121 - 125[12]	~100[15]	150[14]	250 - 260[15] [16]
Glass Transition Temperature (°C)	DSC	145 - 150[12]	106 - 110[7]	~60	143 - 150[9]

Chemical Resistance

The chemical resistance of an engineering plastic is a critical factor in its suitability for various applications, especially in laboratory and pharmaceutical settings. The following table provides a general comparison of the resistance of PC, ABS, PBT, and PEEK to common classes of chemicals.

Chemical Class	Polycarbonate (PC)	ABS	PBT	PEEK
Dilute Acids	Good[17][18]	Good[3][19]	Excellent	Excellent[20][21]
Concentrated Acids	Poor to Fair[17][18]	Poor[3][19]	Good	Poor to Fair (esp. Sulfuric & Nitric) [20][21]
Alkalis (Bases)	Poor (attacked by strong bases) [17][18]	Good[3][19]	Good (attacked by strong bases)	Excellent[20][22]
Alcohols	Good (except Methyl Alcohol) [23][24]	Poor[3]	Excellent	Excellent[21]
Ketones (e.g., Acetone)	Poor (dissolves) [17][18]	Poor (dissolves) [19][25]	Good	Excellent[21]
Aromatic Hydrocarbons	Poor (causes stress cracking) [17][18]	Poor[3]	Good	Excellent[21]
Aliphatic Hydrocarbons	Good[18][23]	Moderate[26]	Excellent	Excellent[21]
Oils and Greases	Good[23]	Good[25]	Excellent	Excellent

Experimental Protocols

Detailed methodologies for the key experiments cited in the data tables are provided below. These protocols are based on internationally recognized standards from ASTM International and the International Organization for Standardization (ISO).

Tensile Properties (ASTM D638 / ISO 527)

This test is performed to determine the tensile strength, tensile modulus, and elongation at break of a plastic material.

- **Specimen Preparation:** Test specimens are prepared in a standard dumbbell shape, as specified in the respective standard (e.g., Type I for ASTM D638).^[27] The dimensions of the specimens are critical for accurate results and must be measured precisely.
- **Apparatus:** A universal testing machine (UTM) equipped with a suitable load cell and an extensometer is used.^[21] The grips of the UTM must hold the specimen securely without causing premature failure.
- **Procedure:**
 - The prepared specimen is mounted in the grips of the UTM.
 - The extensometer is attached to the gauge section of the specimen to measure elongation accurately.
 - A tensile load is applied to the specimen at a constant rate of crosshead movement until the specimen fractures. The test speed is specified by the standard and the material being tested.^[5]
 - The force and elongation are recorded continuously throughout the test.
- **Data Analysis:** The recorded data is used to generate a stress-strain curve, from which the tensile strength, tensile modulus, and elongation at break are calculated.

Notched Izod Impact Strength (ASTM D256 / ISO 180)

This test measures the impact resistance of a plastic material, indicating its toughness.

- **Specimen Preparation:** A rectangular bar of specified dimensions is prepared. A V-shaped notch is machined into the specimen to create a stress concentration point and ensure a consistent fracture.^[11]
- **Apparatus:** A pendulum-type impact testing machine is used. The machine has a swinging pendulum with a known mass and length, which strikes the specimen.
- **Procedure:**
 - The notched specimen is clamped vertically in a cantilevered position.^[3]

- The pendulum is released from a specified height, allowing it to swing down and strike the notched side of the specimen.
- The energy absorbed by the specimen during the fracture is determined by the height to which the pendulum swings after breaking the specimen.
- Data Analysis: The impact strength is calculated as the energy absorbed divided by the thickness of the specimen at the notch and is typically expressed in Joules per meter (J/m) or foot-pounds per inch (ft-lb/in).[\[28\]](#)

Heat Deflection Temperature (HDT) (ASTM D648 / ISO 75)

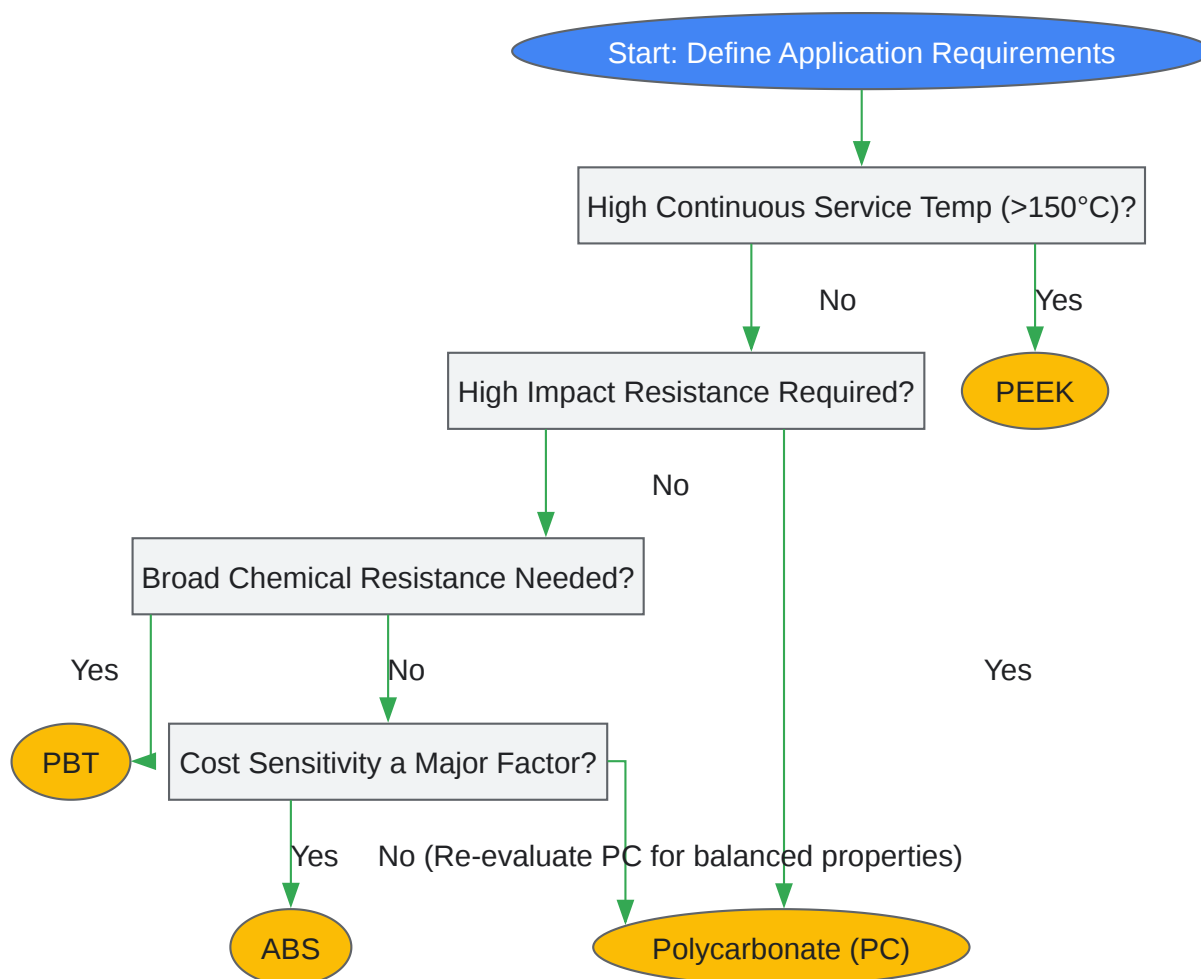
This test determines the temperature at which a plastic sample deforms under a specified load.

- Specimen Preparation: A rectangular bar of the plastic material with specified dimensions is used.
- Apparatus: An HDT testing apparatus consists of a three-point bend loading fixture immersed in a temperature-controlled oil bath.
- Procedure:
 - The test specimen is placed on the supports of the loading fixture.
 - A constant load, typically 0.45 MPa or 1.8 MPa, is applied to the center of the specimen.[\[12\]](#)
 - The oil bath is heated at a uniform rate, usually 2°C per minute.[\[29\]](#)
 - The temperature at which the specimen deflects by a specified amount (0.25 mm for ASTM D648) is recorded as the Heat Deflection Temperature.[\[12\]](#)
- Data Analysis: The HDT value is a direct reading from the temperature sensor at the point of the specified deflection.

Visualizations

Material Selection Workflow

The following diagram illustrates a logical workflow for selecting an appropriate engineering plastic based on key performance requirements.

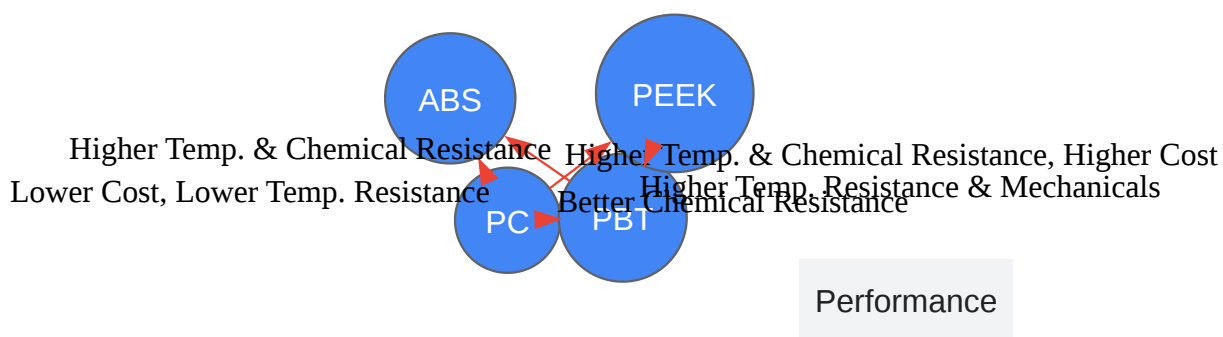


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Caption: A decision tree for selecting an engineering plastic.

Polymer Type Comparison Logic

This diagram shows the relationship between the general performance characteristics of the discussed engineering plastics.



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Caption: Performance relationships between selected engineering plastics.

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